

An In-depth Technical Guide to the Synthesis of 3-Methanesulfinylcyclohexan-1-amine

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Compound of Interest

Compound Name: 3-Methanesulfinylcyclohexan-1-amine

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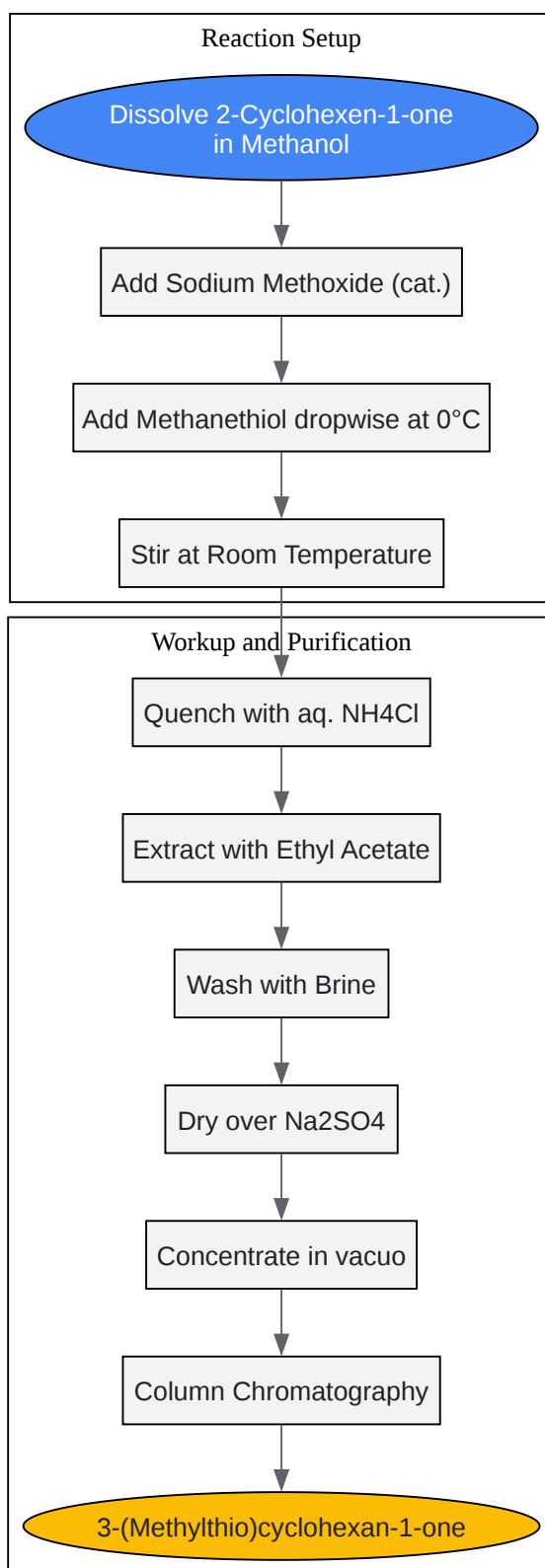
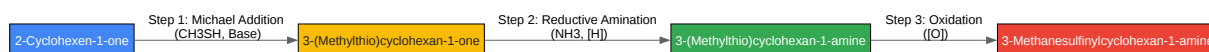
This technical guide provides a comprehensive overview of a plausible synthetic route for **3-Methanesulfinylcyclohexan-1-amine**, a molecule of interest in medicinal chemistry and drug development. The synthesis is presented as a three-step process, commencing with readily available starting materials. This document furnishes detailed experimental protocols, quantitative data organized for clarity, and visual representations of the synthetic pathway and logical workflows to aid in understanding and replication.

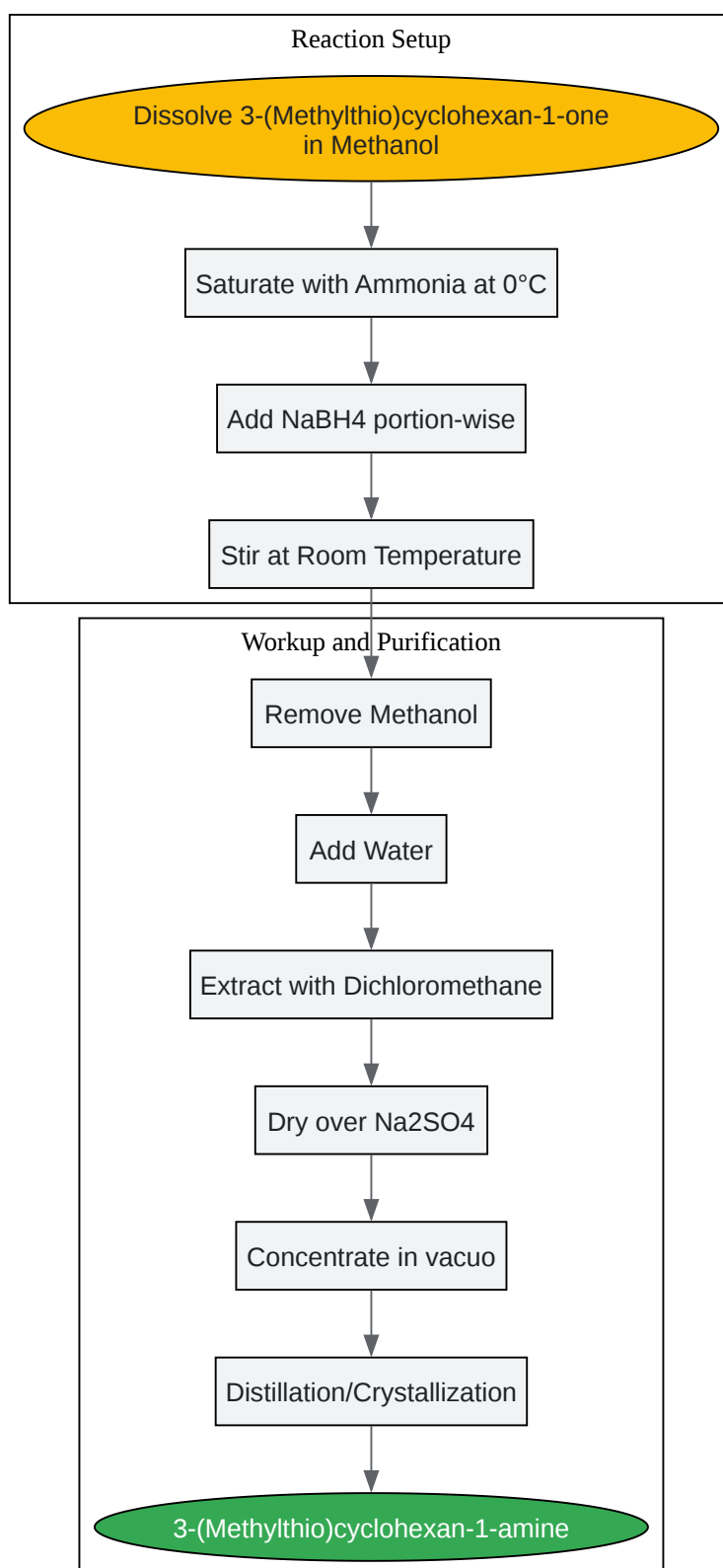
Synthetic Strategy

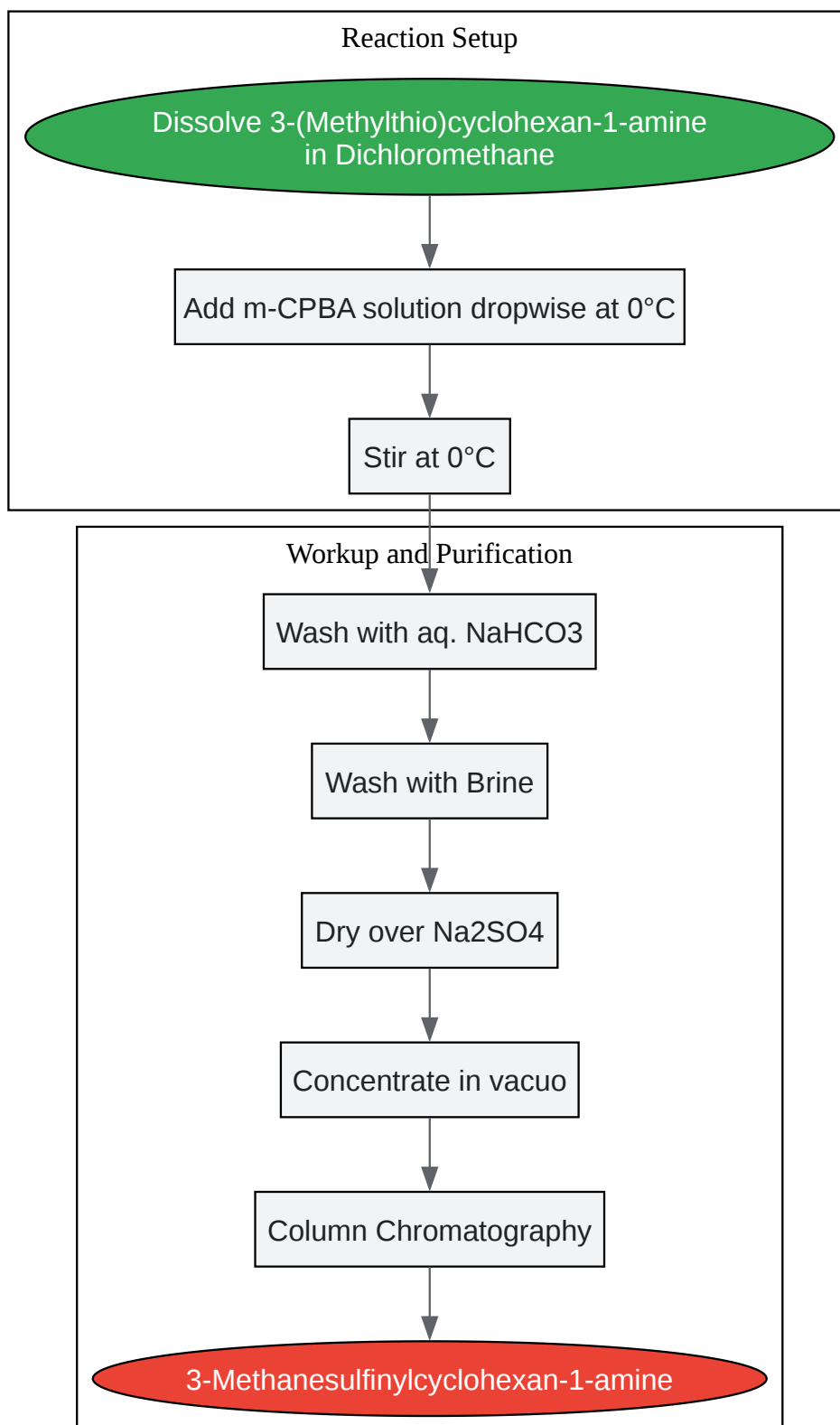
The synthesis of **3-Methanesulfinylcyclohexan-1-amine** can be strategically approached in three key stages:

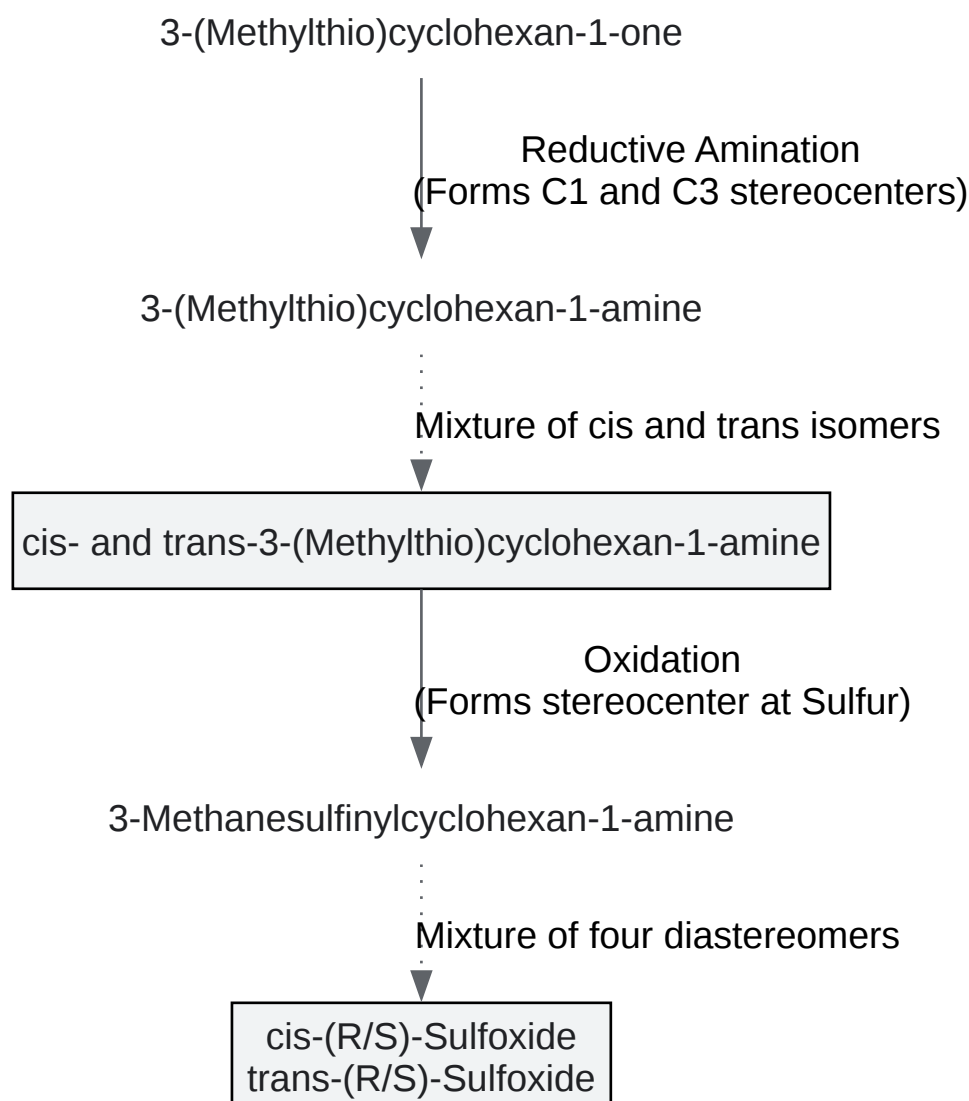
- **Michael Addition:** Introduction of a methylthio- group at the 3-position of a cyclohexanone ring system via a Michael addition of methanethiol to 2-cyclohexen-1-one.
- **Reductive Amination:** Conversion of the ketone functionality of the resulting 3-(methylthio)cyclohexan-1-one to a primary amine.
- **Oxidation:** Selective oxidation of the sulfide to a sulfoxide, yielding the final product, **3-Methanesulfinylcyclohexan-1-amine**.

This strategy offers a logical and efficient pathway to the target molecule, utilizing well-established chemical transformations.









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